

Safe handling and storage of 4-Morpholinopiperidine in the lab.

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Compound of Interest

Compound Name: **4-Morpholinopiperidine**

Cat. No.: **B1299061**

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Technical Support Center: 4-Morpholinopiperidine

This technical support center provides essential guidance for the safe handling and storage of **4-Morpholinopiperidine** in a laboratory setting. The following information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **4-Morpholinopiperidine**?

A1: **4-Morpholinopiperidine** is classified as a hazardous substance with the following primary concerns:

- Skin Irritation: Causes skin irritation upon contact.[1][2]
- Serious Eye Irritation: Can cause serious damage and irritation to the eyes.[1][2]
- Respiratory Irritation: May cause irritation to the respiratory system if inhaled.[1][2]

Q2: What personal protective equipment (PPE) is required when handling **4-Morpholinopiperidine**?

A2: To ensure safety, the following PPE should be worn when handling this compound:

- Eye Protection: Chemical splash-resistant safety glasses or goggles with side protection are mandatory. A face shield may be necessary for certain procedures.[1]
- Hand Protection: Wear chemically resistant gloves. Nitrile gloves are a suitable option, but it is crucial to inspect them for any signs of degradation before use.[2][3]
- Protective Clothing: A lab coat or other protective clothing should be worn to prevent skin contact.[1]
- Respiratory Protection: If working in a poorly ventilated area or if there is a risk of generating dust or aerosols, a NIOSH-approved respirator (such as a dust mask type N95) should be used.[4][5]

Q3: What are the proper storage conditions for **4-Morpholinopiperidine**?

A3: **4-Morpholinopiperidine** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[1][6] It should be kept away from incompatible substances, such as strong oxidizing agents, and sources of ignition.[1][6] For long-term storage, maintain a cool and dry environment.[1][7]

Q4: What should I do in case of accidental exposure to **4-Morpholinopiperidine**?

A4: Immediate action is crucial in case of exposure. Please refer to the detailed First Aid Experimental Protocol for specific instructions. In all cases of exposure, seek medical attention and provide the Safety Data Sheet (SDS) to the medical personnel.[1]

Q5: How should I dispose of **4-Morpholinopiperidine** waste?

A5: Dispose of **4-Morpholinopiperidine** and its containers in accordance with local, state, and federal regulations. It should be treated as hazardous waste and disposed of at an approved waste disposal plant.[1] Do not allow the product to enter drains or waterways.[1]

Troubleshooting Guide

Issue	Possible Cause	Solution
Visible degradation of the compound (e.g., discoloration, clumping)	Improper storage (exposure to moisture, air, or light).	Discard the degraded compound following proper disposal procedures. Ensure storage containers are tightly sealed and stored in a cool, dry, and dark place.
Skin or eye irritation after handling	Inadequate or compromised PPE. Accidental exposure.	Immediately follow the appropriate first aid measures. Review and reinforce PPE protocols with all lab personnel. Ensure gloves and eye protection are in good condition and worn correctly.
A strong odor is detected in the storage area	Improperly sealed container. A possible spill.	Ventilate the area. Wearing appropriate PPE, inspect all containers of 4-Morpholinopiperidine for leaks or loose caps. If a spill is found, follow the spill cleanup protocol.

Data Presentation

Physical and Chemical Properties of **4-Morpholinopiperidine**

Property	Value
CAS Number	53617-35-9 [1] [5]
Molecular Formula	C ₉ H ₁₈ N ₂ O [2] [5]
Molecular Weight	170.25 g/mol [5]
Appearance	Colorless to off-white solid [3]
Melting Point	40-43 °C (lit.) [3] [5]
Boiling Point	100-115 °C at 0.15-0.20 mmHg (lit.) [3] [5]
Storage Temperature	Room Temperature, keep in a dark place, sealed in dry [3]

Exposure Limits

Agency	Limit
OSHA PEL	Not available [1]
NIOSH REL	Not available [1]
ACGIH TLV	Not available [1]

Experimental Protocols

First Aid Experimental Protocol

In Case of Eye Contact:

- Immediately flush the eyes with plenty of running water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally.[\[1\]](#)
- Remove contact lenses if present and easy to do.[\[1\]](#)
- Seek immediate medical attention.[\[1\]](#)

In Case of Skin Contact:

- Immediately remove any contaminated clothing.[\[1\]](#)
- Wash the affected skin area with plenty of soap and water for at least 15 minutes.[\[1\]](#)
- If skin irritation occurs, seek medical advice.[\[1\]](#)

In Case of Inhalation:

- Move the person to fresh air.[\[1\]](#)
- If the person is not breathing, give artificial respiration.[\[1\]](#)
- If breathing is difficult, provide oxygen.
- Seek medical attention.[\[1\]](#)

In Case of Ingestion:

- Do NOT induce vomiting.[\[1\]](#)
- Rinse the mouth with water.[\[1\]](#)
- Never give anything by mouth to an unconscious person.[\[1\]](#)
- Seek immediate medical attention.[\[1\]](#)

Spill Cleanup Protocol

- Evacuate and Secure the Area:
 - Alert others in the vicinity of the spill.
 - If the spill is large or in a poorly ventilated area, evacuate the immediate area.
 - Restrict access to the spill site.
- Assess the Spill and Gather Materials:
 - Consult the Safety Data Sheet (SDS) for **4-Morpholinopiperidine**.

- Ensure you have the necessary PPE (chemical-resistant gloves, safety goggles, lab coat, and respirator if needed).
- Gather spill cleanup materials: inert absorbent material (such as vermiculite, sand, or commercial sorbent), a sealable container for waste, and cleaning supplies.

• Contain and Absorb the Spill:

- For a solid spill, carefully sweep or vacuum the material. Avoid generating dust.
- For a liquid spill, cover the spill with an inert absorbent material, starting from the outside and working inwards to prevent spreading.

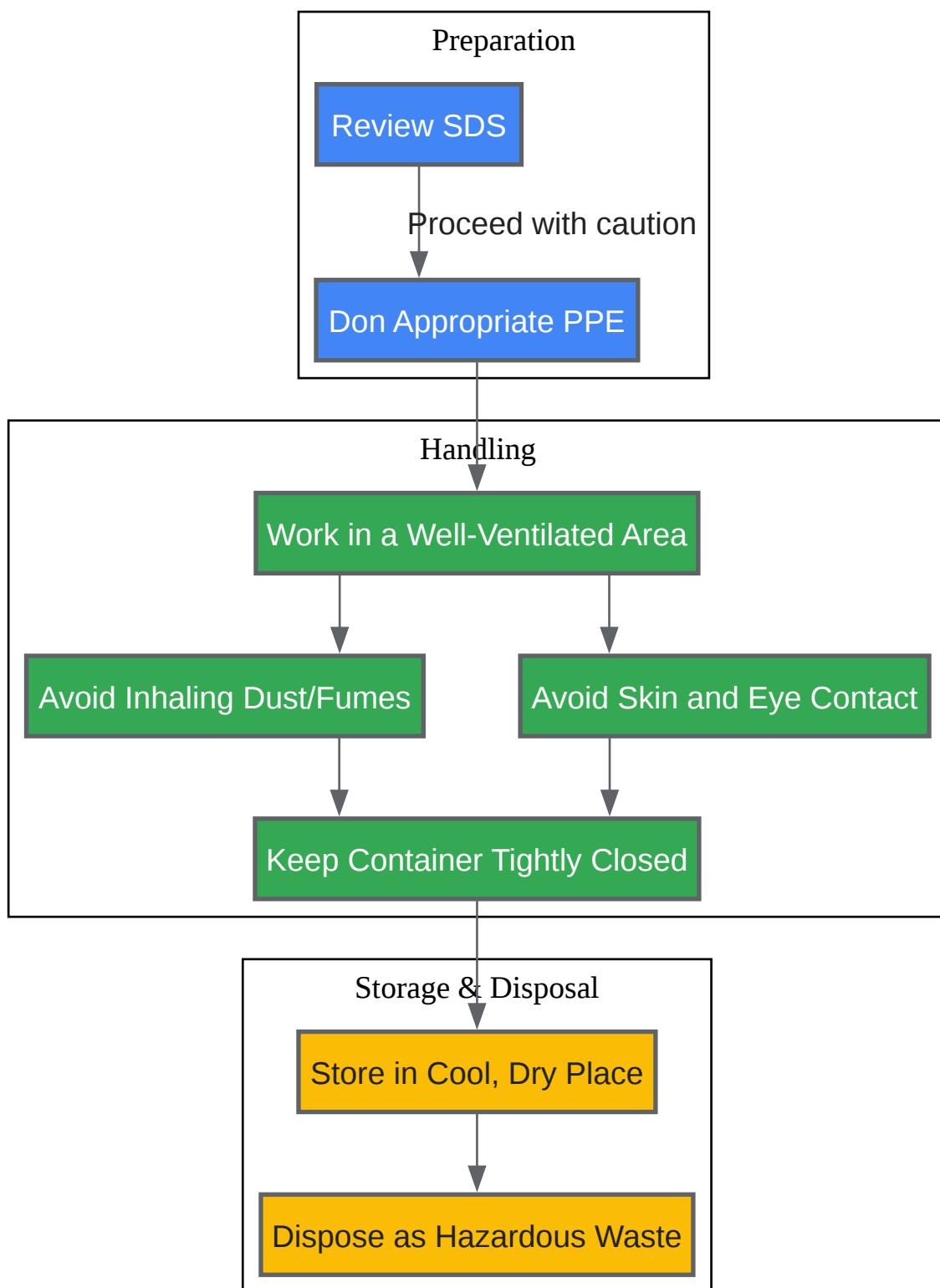
• Collect and Dispose of Waste:

- Carefully scoop the absorbed material and spilled substance into a labeled, sealable hazardous waste container.
- Clean the spill area with a suitable solvent or detergent and water, and collect the cleaning materials in the same waste container.
- Dispose of the waste according to institutional and regulatory guidelines.

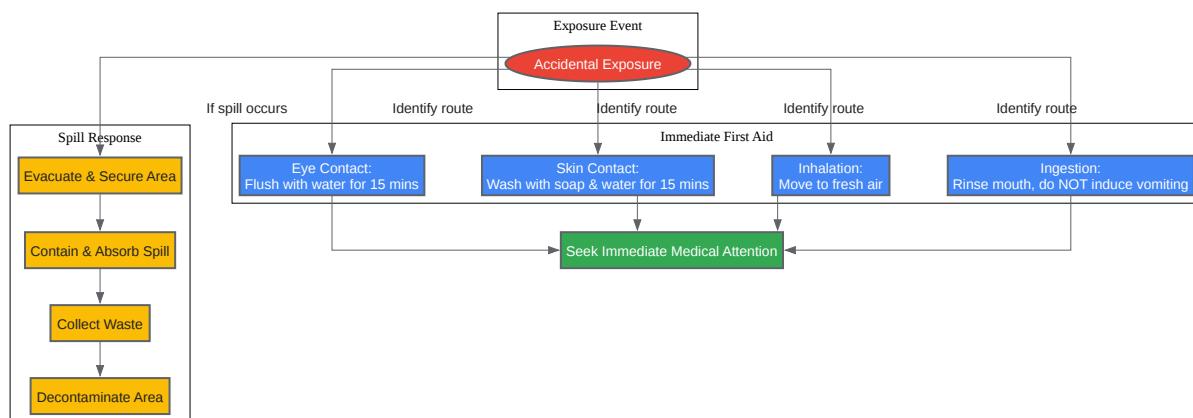
• Decontaminate and Report:

- Thoroughly wash your hands and any exposed skin with soap and water after the cleanup is complete.
- Decontaminate any tools or equipment used in the cleanup process.
- Report the spill to your laboratory supervisor or safety officer.

Mandatory Visualizations

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Caption: Workflow for the safe handling of **4-Morpholinopiperidine**.

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Caption: Emergency response procedures for **4-Morpholinopiperidine**.

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